

Technical Guide: Physicochemical Properties of (+/-)-Speciosin P

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Compound of Interest

Compound Name: (+/-)-Speciosin P

Cat. No.: B15293593

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+/-)-Speciosin P is a racemic natural product first isolated from the basidiomycete fungus *Hexagonia speciosa*. Its structure and bioactivity have garnered interest within the scientific community, particularly in the field of natural product synthesis and chemical biology. This technical guide provides a comprehensive overview of the known physicochemical properties of **(+/-)-Speciosin P**, with a focus on data and methodologies relevant to researchers in drug discovery and development. The information presented herein is primarily derived from the first total synthesis of **(+/-)-Speciosin P**, as reported by Guerrero-Vásquez et al. in the *Journal of Natural Products* (2014).

Physicochemical Data

The following table summarizes the key physicochemical properties of **(+/-)-Speciosin P**. It is important to note that comprehensive experimental data for all parameters are not available in the current literature.

Property	Value	Source / Method
Molecular Formula	C ₁₄ H ₁₄ O ₄	Deduced from High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy data from the total synthesis.
Molecular Weight	246.26 g/mol	Calculated from the molecular formula.
Appearance	Not explicitly stated, likely a solid or oil at room temperature.	Inferred from standard laboratory conditions for compounds of similar structure.
Melting Point	Not reported in the primary literature.	-
Boiling Point	Not reported in the primary literature.	-
Solubility	Not quantitatively reported. Likely soluble in common organic solvents like methanol, ethanol, and dimethyl sulfoxide.	Inferred from synthetic work-up and purification procedures.
pKa	Not reported in the primary literature.	-

Experimental Protocols

The data presented above are primarily based on the characterization of the synthetically produced **(+/-)-Speciosin P**. The key experimental protocols are summarized below.

Total Synthesis of (+/-)-Speciosin P

The first total synthesis of **(+/-)-Speciosin P** was achieved through a multi-step sequence, with the key final steps being a Sonogashira coupling followed by deprotection. The general workflow is outlined in the diagram below. The synthesis started from commercially available materials and involved the formation of a key aldehyde intermediate which then underwent a Sonogashira coupling with a suitable alkyne. The final step involved the removal of protecting groups to yield the target molecule.

Structure Elucidation

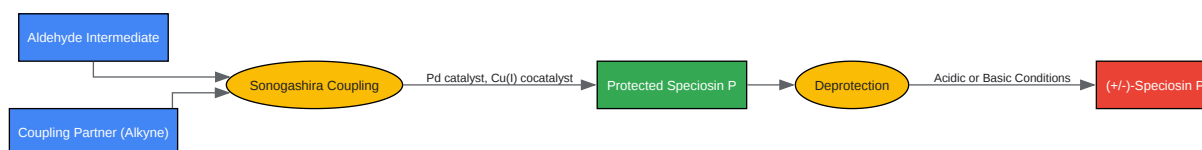
The confirmation of the structure of the synthesized **(+/-)-Speciosin P** was accomplished using standard spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra were recorded to determine the connectivity of atoms and the overall carbon-hydrogen framework of the molecule.
- High-Resolution Mass Spectrometry (HRMS): HRMS was used to determine the exact mass of the molecule, which in turn allowed for the unambiguous determination of its molecular formula.

Mandatory Visualizations

Synthesis Workflow of (+/-)-Speciosin P

The following diagram illustrates the key transformations in the latter stages of the total synthesis of **(+/-)-Speciosin P**.



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Key steps in the synthesis of **(+/-)-Speciosin P**.

Signaling Pathways

Currently, there is no information available in the scientific literature regarding the specific signaling pathways modulated by **(+/-)-Speciosin P**. The primary bioactivity reported is its effect in the wheat coleoptile bioassay, which suggests potential plant growth regulatory properties. Further research is required to elucidate its mechanism of action at the molecular level in any biological system.

Conclusion

This technical guide provides a summary of the available physicochemical information for **(+/-)-Speciosin P**, primarily based on its total synthesis and structural characterization. While the molecular formula and weight have been definitively established, other key parameters such as melting point, boiling point, solubility, and pKa have not yet been experimentally determined and reported. The provided synthesis workflow offers a high-level overview of its chemical accessibility. For researchers and drug development professionals, this molecule presents an opportunity for further investigation into its physical properties, biological activities, and potential mechanisms of action. Future studies are needed to fill the existing gaps in our understanding of this natural product.

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